

N-Ethylpropionamide: A Technical Safety and Hazard Guide for Researchers

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Compound of Interest

Compound Name: *N-Ethylpropionamide*

Cat. No.: B1205720

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information for **N-Ethylpropionamide** (CAS No. 5129-72-6). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals handling this substance in a laboratory or research setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N-Ethylpropionamide** is presented in the table below. This data is essential for understanding the substance's behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₁ NO	[1] [2]
Molecular Weight	101.15 g/mol	[1] [2]
CAS Number	5129-72-6	[1] [2]
Appearance	Colorless to Yellow Liquid	Fisher Scientific
Boiling Point	116 °C at 25 mmHg	[1]
Density	0.91 g/cm ³	[1]
Flash Point	108.3 °C	[1]
Refractive Index	1.4340-1.4370	[1]
LogP (Octanol/Water Partition Coefficient)	0.92340	[1]
Water Solubility	Soluble	[3]

Hazard Identification and Classification

N-Ethylpropionamide is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.

GHS Classification

The following table summarizes the GHS hazard classification for **N-Ethylpropionamide**.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source:[[2](#)]

GHS Label Elements

The GHS label for **N-Ethylpropionamide** includes the following elements:

- Pictogram:
 - alt text
- Signal Word:Warning[[2](#)]
- Hazard Statements:[[2](#)]
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.[[4](#)][[5](#)][[6](#)]

Code	Prevention	Response	Storage	Disposal
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	P302+P352	P403+P233	P501
P264	Wash skin thoroughly after handling.	P304+P340	P405	Dispose of contents/contain er to an approved waste disposal plant.
P271	Use only outdoors or in a well-ventilated area.	P305+P351+P338	Store in a well-ventilated place. Keep container tightly closed.	
P280	Wear protective gloves/eye protection/face protection.	P312	Store locked up.	
P321				
P332+P313				
P337+P313				
P362+P364				

Note: The specific text for each P-code can be found in GHS documentation.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Toxicological Information

Detailed quantitative toxicological data for **N-Ethylpropionamide**, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), are not readily available in the public domain. Safety data sheets for this compound consistently report "no data available" for acute toxicity endpoints.

Aliphatic amides as a class exhibit a wide range of toxicological profiles.^[7] While some are relatively harmless, others can have more significant effects.^{[8][9][10]} Given the GHS classification of **N-Ethylpropionamide** as an irritant, it is crucial to handle it with appropriate precautions to avoid direct contact.

Experimental Protocols

Specific experimental protocols for the toxicological testing of **N-Ethylpropionamide** are not publicly available. However, the hazard classifications are likely based on standardized testing guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following sections describe the principles of the most relevant OECD test guidelines for skin and eye irritation.

Skin Irritation Testing (based on OECD Test Guideline 439)

The in vitro skin irritation test is designed to predict the potential of a substance to cause reversible skin damage.^{[11][12][13][14]}

Methodology:

- Test System: A reconstructed human epidermis (RhE) model is used, which is a three-dimensional tissue construct that mimics the upper layers of human skin.^[13]
- Application: The test substance (**N-Ethylpropionamide**) is applied topically to the surface of the RhE tissue.
- Exposure and Incubation: The tissue is exposed to the substance for a defined period (e.g., 60 minutes), followed by a post-exposure incubation period (e.g., 42 hours) in a fresh medium.^[14]
- Viability Assessment: After incubation, the viability of the tissue is determined using a cell viability assay, most commonly the MTT assay. In this assay, the yellow tetrazolium salt MTT is reduced to a purple formazan product by metabolically active cells. The amount of formazan produced is proportional to the number of viable cells and is measured spectrophotometrically.^[14]

- Classification: A substance is classified as a skin irritant (GHS Category 2) if the mean tissue viability is reduced below a certain threshold (typically $\leq 50\%$) compared to the negative control.[\[14\]](#)

Eye Irritation Testing (based on various in vitro OECD Test Guidelines)

Several in vitro methods are available to assess the eye irritation potential of a chemical, aiming to reduce or replace the use of animal testing. These include tests using reconstructed human cornea-like epithelium (RhCE) or other cell-based assays.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

General Methodology (example using an RhCE model, OECD TG 492):

- Test System: A reconstructed human cornea-like epithelium (RhCE) model is employed.[\[18\]](#)
- Application and Exposure: The test substance is applied to the surface of the corneal tissue model for a specified duration.
- Post-Exposure Incubation: The tissue is rinsed and incubated in a fresh medium.
- Viability Measurement: Similar to the skin irritation test, cell viability is measured, often using the MTT assay.
- Classification: The substance is classified based on the extent of cytotoxicity (reduction in cell viability). A significant reduction in viability indicates the potential for serious eye damage or eye irritation.

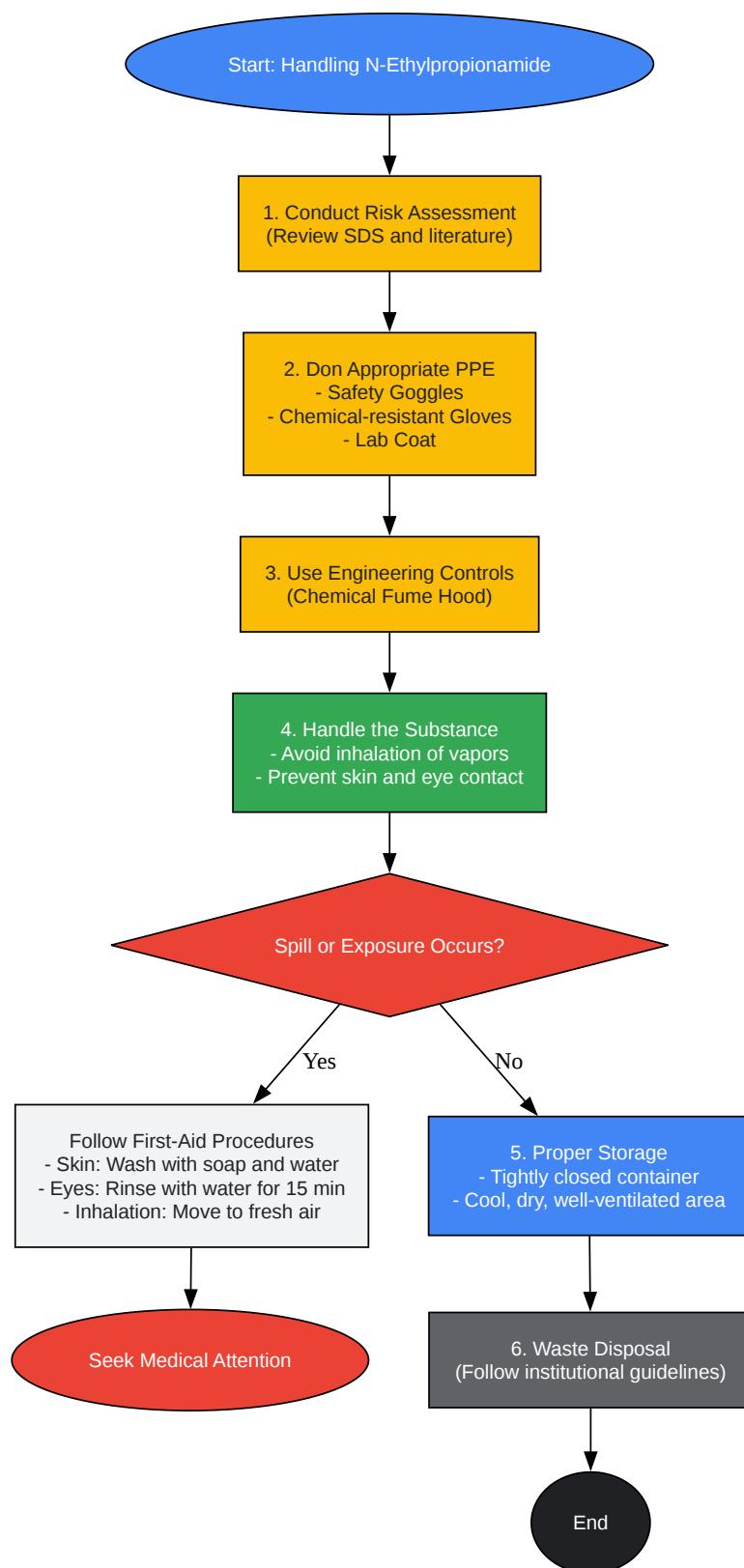
Visualized Workflows and Hazard Relationships

The following diagrams, created using Graphviz, illustrate key logical relationships and workflows relevant to the safe handling and hazard assessment of **N-Ethylpropionamide**.



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GHS Hazard Identification for **N-Ethylpropionamide**.

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Recommended workflow for the safe handling of **N-Ethylpropionamide**.

Safe Handling and Storage

To mitigate the risks associated with **N-Ethylpropionamide**, the following handling and storage procedures should be followed:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

In case of exposure to **N-Ethylpropionamide**, follow these first-aid procedures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- After Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, seek medical attention.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately seek medical attention.

- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Disposal Considerations

Dispose of **N-Ethylpropionamide** and its container in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains or waterways.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the specific SDS for **N-Ethylpropionamide** provided by the manufacturer before handling the substance.

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